

Jbir-94: Application Notes and Protocols for Studying Oxidative Stress in Cells

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Compound of Interest

Compound Name: Jbir-94

Cat. No.: B15594648

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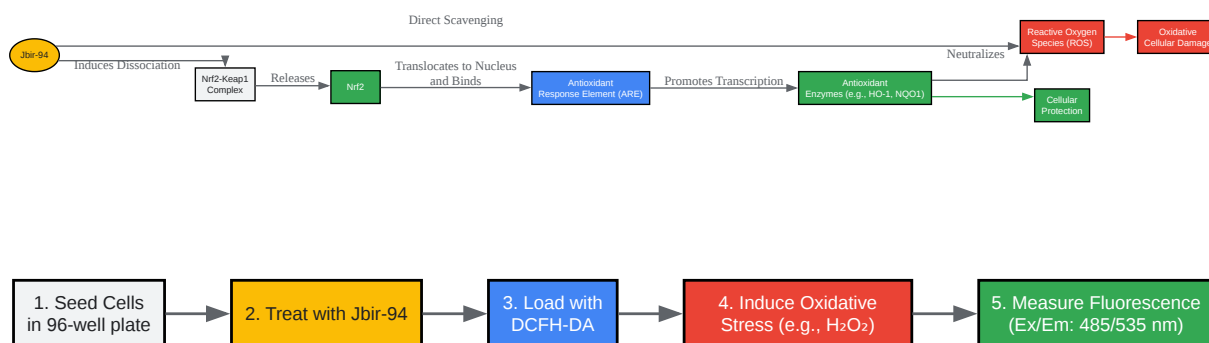
For Researchers, Scientists, and Drug Development Professionals

Introduction

Jbir-94 is a phenolic compound first isolated from the fermentation broth of *Streptomyces* sp. R56-07. Structurally, it is a hydroxycinnamic acid amide containing a putrescine moiety. Initial studies have demonstrated its potent antioxidative properties, primarily through its 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenging activity.^[1] This document provides detailed application notes and protocols for utilizing **Jbir-94** as a tool to investigate oxidative stress in cellular models. The methodologies and potential mechanisms described herein are based on the known antioxidant capacity of **Jbir-94** and findings from studies on structurally related hydroxycinnamic acid amides, offering a foundational guide for researchers.

Mechanism of Action

Jbir-94 is proposed to exert its antioxidant effects through direct and indirect mechanisms. As a phenolic compound, its hydroxyl groups can directly donate a hydrogen atom to neutralize reactive oxygen species (ROS), thereby inhibiting oxidative damage to cellular components. Furthermore, it is hypothesized that **Jbir-94** may activate endogenous antioxidant defense systems, such as the Nrf2 signaling pathway, leading to the upregulation of cytoprotective enzymes.



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References

- 1. Cytoprotective activities of hydroxycinnamic acid amides of serotonin against oxidative stress-induced damage in HepG2 and HaCaT cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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